

1-Propanesulfonic acid chemical properties and structure

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Compound of Interest

Compound Name: 1-Propanesulfonic acid

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An In-depth Technical Guide to **1-Propanesulfonic Acid**: Chemical Properties and Structure

Abstract

1-Propanesulfonic acid (CAS No. 5284-66-2) is a potent organosulfur compound characterized by a propyl chain attached to a sulfonic acid moiety.^{[1][2]} Its strong acidic nature, comparable to mineral acids, makes it a versatile tool in chemical synthesis and various industrial applications.^[3] This guide provides a comprehensive overview of its chemical structure, physicochemical properties, synthesis, reactivity, and applications, with a focus on its relevance to researchers, scientists, and professionals in drug development.

Chemical Structure and Identifiers

1-Propanesulfonic acid is an aliphatic sulfonic acid. The structure consists of a three-carbon propane backbone with a sulfonic acid group (-SO₃H) attached to the terminal carbon.^[2] This functional group is responsible for its high acidity and water solubility.^{[1][2]}

The key identifiers for **1-propanesulfonic acid** are summarized in the table below.

Identifier	Value
CAS Number	5284-66-2[1][4]
Molecular Formula	C3H8O3S[1][4]
Molecular Weight	124.16 g/mol [3][4]
IUPAC Name	propane-1-sulfonic acid[4]
Canonical SMILES	CCCS(=O)(=O)O[1]
InChI	InChI=1S/C3H8O3S/c1-2-3-7(4,5)6/h2-3H2,1H3,(H,4,5,6)[1][5]
InChIKey	KCXFHTAICRTXLI-UHFFFAOYSA-N[1][5]
EC Number	226-114-2[4]

Physicochemical Properties

1-Propanesulfonic acid typically appears as a colorless to clear brown or dark brown liquid.[1][5] It is highly soluble in water.[1] Its strong acidity is a defining characteristic, with a predicted pKa of approximately 1.92, making it an effective catalyst in acid-mediated reactions.[1][3]

Table of Physicochemical and Computed Properties:

Property	Value	Source
Appearance	Clear brown to dark brown liquid	[1][5]
Density	1.25 g/mL at 20 °C	[5][6]
pKa (Predicted)	1.92 ± 0.50	[1][3]
Refractive Index (n _{20/D})	1.44 - 1.456	[1][5]
Polar Surface Area	51.75 Å ²	[1]
#H Bond Acceptors	3	[1]
#H Bond Donors	1	[1]
#Freely Rotating Bonds	2	[1]
ACD/LogP	-0.83	[1]

Spectroscopic Data

While detailed spectra are not provided in the search results, spectroscopic techniques are crucial for the characterization of **1-propanesulfonic acid** and its derivatives. Techniques such as ¹H NMR, ¹³C NMR, and IR spectroscopy are standard for confirming the structure and purity of the compound.[7][8] For its sodium salt, ¹H NMR, ¹³C NMR, IR, and Raman spectral data are available in databases like ChemicalBook and SpectraBase.[9][10]

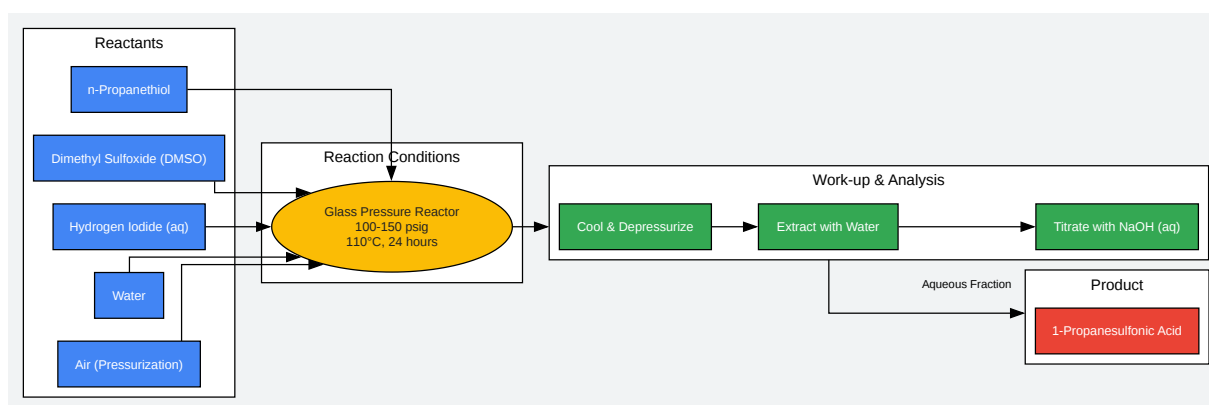
Reactivity and Chemical Behavior

The primary reactive center of **1-propanesulfonic acid** is the acidic proton of the sulfonic acid group. This strong acidity allows it to act as an effective catalyst in reactions such as esterification and condensation.[3] The compound is stable but may react violently with water.[1] Due to its corrosive nature, it causes severe skin burns and eye damage.[4][11]

The sulfonate group can also participate in nucleophilic substitution reactions, and the propyl chain can be functionalized, making it a valuable intermediate in organic synthesis.[12]

Synthesis of 1-Propanesulfonic Acid

1-Propanesulfonic acid can be synthesized through various routes. A common laboratory and industrial method involves the sulfonation of propanol using agents like sulfur trioxide or chlorosulfonic acid.[2] Another documented method is the oxidation of 1-propanethiol.



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Caption: Synthesis workflow for **1-propanesulfonic acid** from n-propanethiol.

Experimental Protocol: Synthesis from 1-Propanethiol

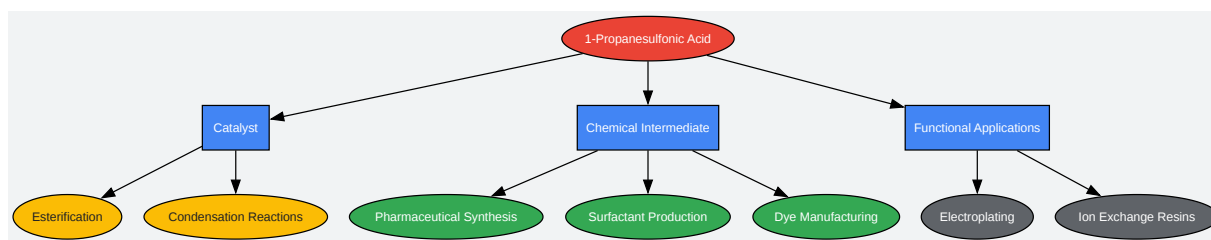
This protocol is based on a documented laboratory procedure for the synthesis of **1-propanesulfonic acid**.^[13]

- Materials:
 - n-Propanethiol (0.52 g; 6.8 mmol)
 - Dimethyl sulfoxide (0.1 ml; 1.5 mmol)
 - Hydrogen iodide (0.02 ml of a 47 wt. % aqueous solution; 0.13 mmol)

- Water (10 ml)
- 0.1 N Sodium Hydroxide (for titration)
- Procedure:
 - Charge a glass pressure reactor with n-propanethiol, dimethyl sulfoxide, hydrogen iodide, and water.[\[13\]](#)
 - Seal the reactor and pressurize it with air to approximately 100 psig.[\[13\]](#)
 - Heat the reactor to 110°C, at which point the internal pressure will be about 150 psig.[\[13\]](#)
 - Maintain the temperature and stir the contents for 24 hours.[\[13\]](#)
 - After 24 hours, cool the reactor to room temperature and slowly depressurize it.[\[13\]](#)
 - Extract the reactor contents with 25 ml of water.[\[13\]](#)
 - The yield of n-propane sulfonic acid in the aqueous fraction can be determined by titration with a standardized 0.1 N aqueous sodium hydroxide solution. The reported yield for this specific procedure is 47%.[\[13\]](#)

Applications in Research and Drug Development

1-Propanesulfonic acid and its derivatives are utilized across multiple scientific and industrial domains. Its strong acidity, stability, and functional group make it a valuable building block and catalyst.[\[1\]](#)



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Caption: Key application areas of **1-propanesulfonic acid**.

- Organic Synthesis: It serves as a potent acid catalyst in various organic reactions.[1]
- Pharmaceuticals: The molecule is a key intermediate in the synthesis of more complex pharmaceutical compounds.[3][12] Sulfonic acids, in general, are used in drug development as counter-ions to form stable and soluble salts of active pharmaceutical ingredients (APIs). [14] Derivatives like 2,3-Dimercapto-**1-propanesulfonic acid** (DMPS) are used as chelating agents for treating heavy metal poisoning.[15][16]
- Other Industrial Uses: It is also employed in the production of dyes, surfactants, and ion exchange resins, and finds use in electroplating processes.[1]

Safety and Handling

1-Propanesulfonic acid is a corrosive substance that can cause severe skin burns and eye damage.[4][11] It is classified under GHS05 for corrosion.[5]

- Personal Protective Equipment (PPE): When handling, suitable protective clothing, chemical-impermeable gloves, goggles, and a face shield are mandatory.[1][5][11] A type ABEK (EN14387) respirator filter may be required.[5]
- Handling Precautions: Avoid breathing mist, gas, or vapors.[11] Ensure adequate ventilation. [11]

- First Aid: In case of contact with eyes, rinse immediately and cautiously with plenty of water for several minutes and seek medical advice.[1][11] If swallowed, rinse the mouth but do not induce vomiting.[11] If inhaled, move the person to fresh air.[11]
- Storage: Store in a locked, well-ventilated area designated for combustible corrosive hazardous materials (Storage Class 8A).[5]

Conclusion

1-Propanesulfonic acid is a foundational chemical with significant utility driven by its strong acidic nature and stable structure. For researchers and professionals in drug development, it offers a reliable acidic catalyst and a versatile structural motif for creating complex molecular architectures. Its role as a pharmaceutical intermediate and the application of its derivatives in chelation therapy underscore its importance in the biomedical field. Proper understanding of its properties and adherence to strict safety protocols are essential for its effective and safe utilization in research and industrial settings.

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